Comprehensive Spectroscopic Profiling of tert-Butyl 4-methyl-3-oxopentanoate

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Compound of Interest

Compound Name:	*Tert-butyl 4-methyl-3-oxopentanoate*
CAS No.:	*94250-54-1*
Cat. No.:	*B8012113*

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Executive Summary & Chemical Identity

tert-Butyl 4-methyl-3-oxopentanoate (CAS: 94250-54-1), also known as tert-butyl isobutyrylacetate, is a critical

-keto ester intermediate used in the synthesis of complex pharmaceutical agents, including MALT1 inhibitors and various heterocyclic scaffolds.[1] Its structural utility lies in the orthogonality of the acid-labile tert-butyl ester and the nucleophilic reactivity of the

-methylene group.

This guide provides a rigorous analysis of its spectroscopic signature, emphasizing the dynamic keto-enol tautomerism that complicates routine analysis but is essential for understanding its reactivity.

Chemical Data Table

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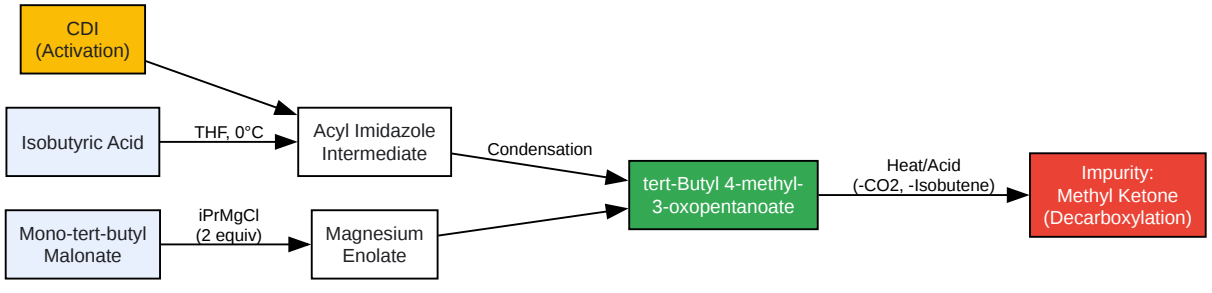
Property	Specification
IUPAC Name	tert-Butyl 4-methyl-3-oxopentanoate
Common Name	tert-Butyl isobutyrylacetate
CAS Number	94250-54-1
Molecular Formula	
Molecular Weight	186.25 g/mol
Appearance	Colorless to pale yellow liquid
Key Functional Groups	-Keto ester, tert-butyl group, Isopropyl group

Synthesis & Impurity Origins

Understanding the synthesis is prerequisite to interpreting the spectra, as specific impurities (e.g., decarboxylation byproducts) often appear in the baseline.[2] The industry-standard route involves a Masamune-Claisen condensation.

Synthesis Workflow (DOT Visualization)

The following diagram illustrates the activation of isobutyric acid and its condensation with the magnesium enolate of mono-tert-butyl malonate.



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Caption: Masamune-Claisen condensation pathway and potential thermal degradation to methyl isopropyl ketone.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectrum of **tert-butyl 4-methyl-3-oxopentanoate** is characterized by keto-enol tautomerism. In non-polar solvents like

, the equilibrium contains a measurable amount of the enol form, stabilized by intramolecular hydrogen bonding.

H NMR Assignment (400 MHz,

)

The spectrum displays two distinct sets of signals.[3][2][4] The Keto form is typically the major tautomer (>85%), while the Enol form constitutes the minor fraction (<15%).[2]

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Signal (ppm)	Multiplicity	Integration	Assignment (Structure)	Tautomer
12.10	Singlet (broad)	< 1H	-OH (Enolic hydroxyl, H-bonded)	Enol
5.05	Singlet	< 1H	=CH- (Vinyl proton at C2)	Enol
3.42	Singlet	2H	-CH - (Methylene at C2)	Keto
2.75	Septet (Hz)	1H	-CH- (Isopropyl methine at C4)	Keto
2.35	Septet	< 1H	-CH- (Isopropyl methine in enol)	Enol
1.47	Singlet	9H	-C(CH) (tert-Butyl group)	Keto
1.49	Singlet	< 9H	-C(CH) (tert-Butyl in enol)	Enol
1.12	Doublet (Hz)	6H	-CH(CH) (Isopropyl methyls)	Keto

Technical Insight:

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- The Methylene Singlet (3.42 ppm): This is the diagnostic peak for the keto form.[2] Its integration relative to the vinyl proton (5.05 ppm) allows for the calculation of the keto:enol ratio (

).[2]

- Deshielding: The isopropyl methine (2.75 ppm) is deshielded by the adjacent ketone carbonyl.[2]

- Enol Stabilization: The enol proton at ~12.1 ppm is extremely deshielded due to the strong intramolecular hydrogen bond between the enol hydroxyl and the ester carbonyl oxygen, forming a pseudo-six-membered ring.

C NMR Assignment (100 MHz,

)

Shift (ppm)	Carbon Type	Assignment
204.5	Quaternary (C=O)	C3 (Ketone carbonyl)
166.8	Quaternary (C=O)	C1 (Ester carbonyl)
81.8	Quaternary	C (tert-Butyl quaternary carbon)
48.5	Secondary (CH)	C2 (Alpha-methylene)
40.8	Tertiary (CH)	C4 (Isopropyl methine)
27.9	Primary (CH)	tert-Butyl methyls
18.2	Primary (CH)	Isopropyl methyls

Note: Enol carbons (C=C-OH) typically appear around 175-180 ppm and 90-100 ppm but are low intensity.

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Infrared (IR) Spectroscopy

The IR spectrum confirms the presence of the

-keto ester functionality. The dual carbonyl nature is the primary identifier.

Wavenumber ( )	Intensity	Vibrational Mode
2975 - 2870	Medium	C-H stretch (Alkyl, t-Butyl, Isopropyl)
1735 - 1745	Strong	Ester C=O stretch
1710 - 1718	Strong	Ketone C=O stretch
1630 - 1650	Weak/Medium	C=C stretch (Enol form)
1140 - 1160	Strong	C-O stretch (Ester)

Diagnostic Feature: A "split" carbonyl region is characteristic.[2] If the sample has significant enol content, a broad absorption around 3000-3200

(H-bonded OH) and a shift of the ketone band to lower wavenumbers (conjugation) may be observed.[2]

Mass Spectrometry (MS)

Due to the labile tert-butyl group, the molecular ion is often weak or absent in Electron Impact (EI) ionization.[2]

- Ionization Mode: ESI (+) or EI.
- Molecular Ion (

  ): 186 m/z (Weak).[2]
- Key Fragments:
  - m/z 131 (

): Loss of isobutene (McLafferty rearrangement or thermal elimination).[2]

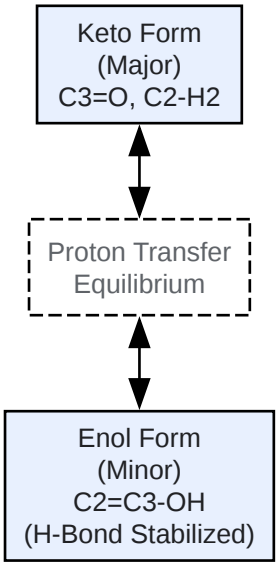
- m/z 113 ($[M - OtBu]^+ $): Acylium ion formation.[2]
- m/z 57 (

  ): The tert-butyl cation (Base peak in EI).[2]
- m/z 43 (

  ): Isopropyl group fragment.[2]

Keto-Enol Tautomerism Mechanism

The tautomeric equilibrium is solvent-dependent and critical for reactions involving nucleophiles.



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Caption: Equilibrium between the diketo form and the H-bond stabilized enol form.

Protocol for

Determination:

- Dissolve 10 mg of sample in 0.6 mL

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.

- Acquire

  NMR with a relaxation delay (

) of at least 10 seconds to ensure full relaxation of the enol protons.

- Integrate the methylene singlet at 3.42 ppm (

) and the vinyl singlet at 5.05 ppm (

).[2]

- Calculate % Enol =

  .[2]

Handling and Stability

- Thermal Instability: Like all

  -keto esters with tert-butyl groups, this compound is prone to thermal decarboxylation. Heating above 80°C or exposure to strong acids will cleave the ester, releasing isobutene and

  to form 2-methyl-3-pentanone (Methyl isopropyl ketone).

- Storage: Store at 2-8°C under an inert atmosphere (Argon/Nitrogen).

- Purification: Distillation is risky due to decomposition.[2] Column chromatography on silica gel is standard, though prolonged contact with acidic silica can induce hydrolysis. Neutralized silica or rapid elution is recommended.[2]

References

- Synthesis via Masamune-Claisen:WO2018085247A1. "Compounds for MALT1 Degradation." (Describes the synthesis of **tert-butyl 4-methyl-3-oxopentanoate** from isobutyric acid and tert-butyl malonate).

- General Spectroscopic D

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-keto esters:J. Org. Chem. 2004, 69, 17, 5622–5626.[2] (Provides analogous data for ethyl isobutyrylacetate, confirming shift logic). [2]

- Chemical Identity: PubChem Compound Summary for CID 12971842 (**tert-Butyl 4-methyl-3-oxopentanoate**). [2]

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